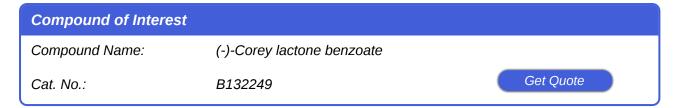


Application Notes and Protocols: Hydrolysis of (-)-Corey Lactone Benzoate

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These application notes provide detailed protocols for the hydrolysis of **(-)-Corey lactone benzoate** to the corresponding (-)-Corey lactone diol, a critical intermediate in the synthesis of prostaglandins. The following sections outline various reaction conditions, including base-catalyzed, acid-catalyzed, and enzymatic methods, to offer flexibility based on laboratory-specific constraints and desired outcomes.

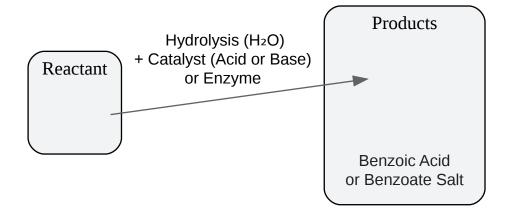
Introduction

(-)-Corey lactone benzoate is a key chiral building block in the total synthesis of a wide array of prostaglandin analogues. The selective hydrolysis of the benzoate ester to reveal the free hydroxyl group, yielding (-)-Corey lactone diol, is a pivotal step in the synthetic route. The choice of hydrolytic conditions is crucial to ensure high yields and prevent unwanted side reactions, such as the opening of the lactone ring. This document details established protocols for this transformation.

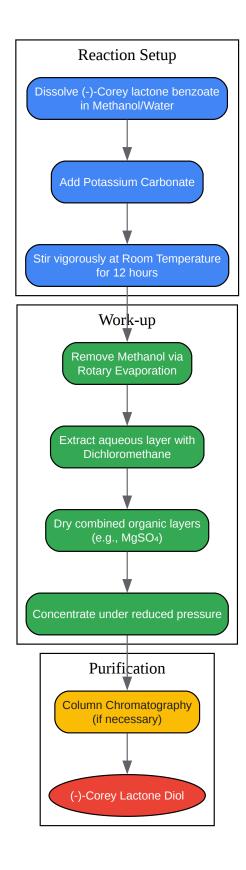
Chemical Transformation

The hydrolysis reaction involves the cleavage of the benzoate ester bond of **(-)-Corey lactone benzoate** to yield **(-)-**Corey lactone diol and benzoic acid or its corresponding salt.

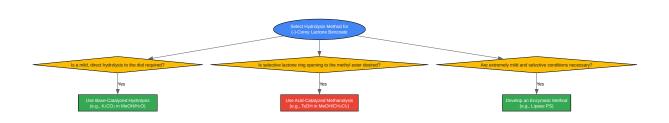












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